Butyl pyrrolidine-3-carboxylate structural formula

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Compound of Interest

Compound Name:	*Butyl pyrrolidine-3-carboxylate*
CAS No.:	*122079-54-3*
Cat. No.:	*B050030*

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An In-depth Technical Guide to **Butyl Pyrrolidine-3-Carboxylate** and Its Derivatives

Abstract

This technical guide provides a comprehensive overview of **Butyl Pyrrolidine-3-Carboxylate**, with a specific focus on its most synthetically relevant and widely utilized derivatives. Given the prevalence in research and development, this document emphasizes N-tert-butoxycarbonyl (N-Boc) protected pyrrolidine-3-carboxylic acid and its corresponding esters. These compounds serve as critical building blocks and intermediates in medicinal chemistry and organic synthesis. We will explore their structural formula, physicochemical properties, modern synthesis methodologies, analytical characterization, and key applications. This guide is intended for researchers, chemists, and professionals in the field of drug development, offering both foundational knowledge and field-proven insights into the practical utility of this important molecular scaffold.

Introduction: The Significance of the Pyrrolidine-3-Carboxylic Acid Scaffold

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The pyrrolidine ring is a foundational saturated heterocycle in a multitude of natural products and synthetic pharmaceuticals. Pyrrolidine-3-carboxylic acid, a β-proline analog, has garnered significant attention as a versatile chiral building block. Its derivatives are integral to the development of bioactive molecules, including enzyme inhibitors and catalysts for complex chemical transformations.[1] The functionalization at the 3-position of the pyrrolidine ring allows for the introduction of diverse pharmacophores, making it a privileged scaffold in drug discovery.

While the term "**Butyl Pyrrolidine-3-Carboxylate**" can refer to several isomers, the most significant in synthetic chemistry are those involving the tert-butyl group, either as a tert-butyl ester or, more commonly, as the N-tert-butoxycarbonyl (N-Boc) protecting group on the pyrrolidine nitrogen. The N-Boc derivative is a stable, crystalline solid that is ideal for storage and handling, and the Boc group can be readily removed under acidic conditions, making it an exceptionally useful intermediate for multi-step syntheses. This guide will focus primarily on these N-Boc derivatives due to their extensive documentation and critical role in synthetic workflows.

Chemical Identity and Structural Elucidation

The precise structure and stereochemistry of pyrrolidine derivatives are crucial for their biological activity and catalytic function. Below are the key identifiers for the primary compound of interest.

N-Boc-Pyrrolidine-3-Carboxylic Acid

This is the most common and stable precursor used in synthesis.

- IUPAC Name: 1-(tert-Butoxycarbonyl)pyrrolidine-3-carboxylic acid
- Synonyms: N-Boc-β-proline
- CAS Number: 59378-75-5[2]
- Molecular Formula: $C_{10}H_{17}NO_4$[2]
- Molecular Weight: 215.25 g/mol [2]

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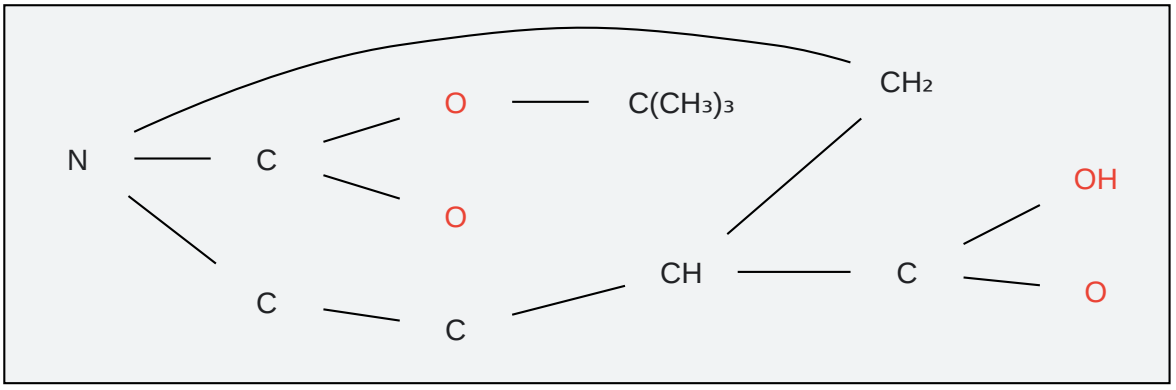
- SMILES:CC(C)(C)OC(=O)N1CCC(C1)C(O)=O[2]
- InChI Key:HRMRQBJUFWFQLX-UHFFFAOYSA-N[2]



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Caption: Structural formula of N-Boc-pyrrolidine-3-carboxylic acid.

Physicochemical Properties

The physical and chemical properties of N-Boc-pyrrolidine-3-carboxylic acid make it a convenient reagent for laboratory use.

Property	Value	Source
Appearance	White to light yellow crystalline powder	[2][3]
Melting Point	133-138 °C	[2][3]
Boiling Point	337.2 ± 35.0 °C (Predicted)	[3]
Density	1.201 ± 0.06 g/cm³ (Predicted)	[3]
Solubility	Soluble in chloroform	[3]
Storage Temperature	2-8°C	[2]

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Synthesis Methodologies

The synthesis of pyrrolidine-3-carboxylic acid derivatives has evolved to provide high-yield, stereoselective routes essential for pharmaceutical applications.

Causality in Synthetic Design

Modern synthetic strategies prioritize efficiency and stereocontrol. The development of organocatalytic methods, for example, has been driven by the need to create enantiomerically pure compounds without relying on expensive or toxic heavy metal catalysts.[4] The choice of starting materials, such as commercially accessible enoates and nitroalkanes, is a deliberate decision to make the synthesis scalable and cost-effective.[1]

Asymmetric Synthesis via Michael Addition

A highly effective and modern approach involves the organocatalytic enantioselective Michael addition reaction.[4][5] This method allows for the concise synthesis of highly enantiomerically enriched 5-alkyl-substituted pyrrolidine-3-carboxylic acids.[4] The reaction typically involves the addition of a nitroalkane to a 4-alkyl-substituted 4-oxo-2-enoate, followed by subsequent cyclization and reduction steps to yield the final pyrrolidine product. This approach provides excellent stereoselectivity in as few as two steps.[1]

General Synthesis Workflow

A common route to the core structure involves several key transformations, starting from simple precursors. The workflow below illustrates a generalized pathway for synthesizing the N-Boc protected pyrrolidone, a key intermediate.

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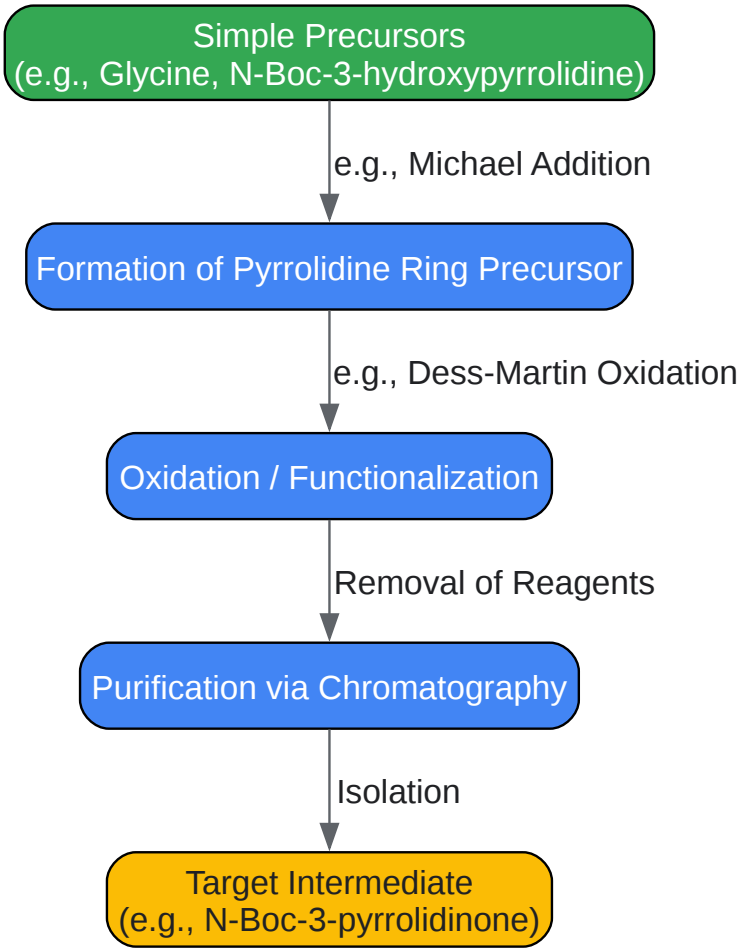

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Caption: Generalized workflow for synthesizing key pyrrolidone intermediates.

Exemplary Laboratory Protocol: Synthesis of 1-tert-butoxycarbonyl-3-pyrrolidone

The following multi-step protocol is adapted from established synthetic routes and demonstrates the construction of a key intermediate from basic starting materials.[6]

- Step 1: Esterification of Glycine. Glycine is dissolved in ethanol, and thionyl chloride is added as a catalyst. The mixture is refluxed for 10 hours to produce ethyl glycinate hydrochloride. Causality: Thionyl chloride activates the carboxylic acid for nucleophilic attack by ethanol, forming the ester.

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- Step 2: Michael Addition. The resulting ethyl glycinate hydrochloride is neutralized with aqueous sodium hydroxide at 0°C. Ethyl acrylate is then added dropwise, and the reaction proceeds at room temperature for 18 hours. Causality: The deprotonated amine of ethyl glycinate acts as a nucleophile, attacking the electron-deficient double bond of ethyl acrylate in a classic Michael 1,4-addition.

- Step 3: N-Boc Protection. The product from Step 2 is dissolved in dichloromethane. Triethylamine is added as a base, followed by the dropwise addition of di-tert-butyl dicarbonate (Boc_2O) below 15°C. The reaction is stirred for 5 hours. Causality: Triethylamine deprotonates the secondary amine, which then attacks the electrophilic carbonyl of Boc_2O to form the stable N-Boc carbamate.

- Step 4: Intramolecular Cyclization (Dieckmann Condensation). The N-Boc protected diester is dissolved in ethanol, and a strong base like sodium ethoxide is added. The mixture is refluxed for 3 hours to induce cyclization. Causality: The base deprotonates the α-carbon, which then attacks the other ester group intramolecularly to form the five-membered ring.

- Step 5: Decarboxylation. The cyclized product is heated in a mixture of DMSO and water at 120-130°C for 4 hours. This step removes the ester group at the 4-position, yielding the final product, 1-tert-butoxycarbonyl-3-pyrrolidone. Causality: This is a saponification followed by thermal decarboxylation, a common method for removing ester groups post-cyclization.

Analytical Characterization

To ensure the identity and purity of the synthesized compound, a combination of spectroscopic and chromatographic techniques is essential.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are the primary tools for structural confirmation. In ^{1}H NMR of N-Boc-pyrrolidine-3-carboxylic acid, one would expect to see a characteristic singlet around 1.4 ppm corresponding to the nine equivalent protons of the tert-butyl group, along with a series of multiplets in the 2.0-4.0 ppm range for the diastereotopic protons of the pyrrolidine ring.

- Infrared (IR) Spectroscopy: IR analysis confirms the presence of key functional groups. A broad absorption in the 2500-3300 cm^{-1} range indicates the O-H stretch of the carboxylic

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acid, while strong C=O stretching absorptions would appear around 1700-1750 cm^{-1} for the acid and 1680-1700 cm^{-1} for the carbamate.

- Mass Spectrometry (MS): High-resolution mass spectrometry is used to confirm the exact molecular weight and elemental composition, providing definitive evidence of the compound's identity.

- Chromatographic Purity: High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) are employed to determine the purity of the final compound, with typical assays requiring ≥96.0% purity for use in further synthetic steps.[7]

Applications in Research and Drug Development

Derivatives of **butyl pyrrolidine-3-carboxylate** are highly valued for their diverse applications in several scientific fields.

- Pharmaceutical Intermediates: These compounds are crucial intermediates in the synthesis of a wide range of pharmaceuticals, especially those targeting neurological disorders.[8] Their rigid, chiral structure makes them ideal for designing molecules that fit selectively into the active sites of enzymes and receptors.

- Peptidomimetics and Peptide Synthesis: As a β-proline analog, the scaffold is used to introduce conformational constraints into peptides, which can enhance their biological activity, stability, and bioavailability.

- Organocatalysis: Chiral pyrrolidine derivatives themselves can act as highly effective organocatalysts for various asymmetric transformations, providing an alternative to metal-based catalysts.[1]

- Agrochemicals: The pyrrolidine scaffold is also utilized in the formulation of modern agrochemicals, where it contributes to the efficacy of pesticides and herbicides.[8]

Safety and Handling

Proper handling of pyrrolidine derivatives is essential due to their potential hazards. Researchers should always consult the specific Safety Data Sheet (SDS) before use.

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Compound	GHS Hazard Statements	Recommended PPE
N-Boc-pyrrolidine-3-carboxylic acid	H318: Causes serious eye damage. H400: Very toxic to aquatic life.	Dust mask, chemical-resistant gloves, safety goggles.[2]
tert-Butyl (3R)-pyrrolidine-3-carboxylate HCl	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[9]	Gloves, safety goggles, use in a well-ventilated area.[9]
N-Boc-3-pyrrolidinone	H302: Harmful if swallowed. H315: Causes skin irritation. H318: Causes serious eye damage.[10]	Gloves, safety goggles, face shield.[10]

Conclusion

Butyl pyrrolidine-3-carboxylate derivatives, particularly the N-Boc protected forms, are indispensable tools in modern organic chemistry and drug discovery. Their value lies in their utility as versatile, chiral building blocks that can be incorporated into complex molecular architectures. Advanced synthetic methods, such as asymmetric organocatalysis, have made it possible to produce these compounds with high efficiency and stereocontrol, further expanding their application. A thorough understanding of their synthesis, properties, and handling is crucial for any scientist working in the fields of medicinal chemistry, chemical biology, and materials science.

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